

Physical and chemical properties of 1,3-Dimethylimidazole-2(3H)-thione

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Compound of Interest

Compound Name: 1,3-Dimethylimidazole-2(3H)-thione

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An In-Depth Technical Guide to 1,3-Dimethylimidazole-2(3H)-thione

For Researchers, Scientists, and Drug Development Professionals

Abstract

1,3-Dimethylimidazole-2(3H)-thione, a heterocyclic compound belonging to the imidazole family, has garnered interest in various scientific fields due to its unique chemical properties and potential applications. This technical guide provides a comprehensive overview of the physical and chemical properties of **1,3-Dimethylimidazole-2(3H)-thione**, detailed experimental protocols for its synthesis, and an exploration of its known and potential biological activities. The information is presented in a structured format with clear data tables and visualizations to facilitate understanding and further research.

Physical and Chemical Properties

1,3-Dimethylimidazole-2(3H)-thione is a stable, crystalline solid at room temperature. Its core structure consists of a five-membered imidazole ring with two methyl groups attached to the nitrogen atoms and a thione group at the 2-position.

General and Physical Properties

A summary of the key physical and identifying properties of **1,3-Dimethylimidazole-2(3H)-thione** is presented in Table 1.

Table 1: Physical and Chemical Identity of **1,3-Dimethylimidazole-2(3H)-thione**

Property	Value	Reference
IUPAC Name	1,3-dimethylimidazole-2-thione	[1]
Synonyms	1,3-Dimethylimidazoline-2-thione, 1,3-Dimethyl-2-thioketoimidazole	[2] [3]
CAS Number	6596-81-2	[1] [2] [3]
Molecular Formula	C ₅ H ₈ N ₂ S	[1] [2] [3]
Molecular Weight	128.195 g/mol	[2] [3]
Appearance	White to off-white crystalline solid/needles	[4]
Melting Point	182-184 °C	[4]
Boiling Point	Not available	
Density	Not available	
Solubility	Soluble in hot water and methanol.	[4]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **1,3-Dimethylimidazole-2(3H)-thione**. Key spectral data are summarized in Table 2.

Table 2: Spectroscopic Data of **1,3-Dimethylimidazole-2(3H)-thione**

Technique	Solvent/Medium	Observed Peaks (δ in ppm, ν in cm^{-1} , m/z)	Reference
^1H NMR	CDCl_3	3.6 (s, 6H, 2x CH_3), 6.68 (s, 2H, 2xCH)	[4]
^{13}C NMR	$\text{d}_6\text{-DMSO}$	34.34 (s, CH_3), 117.82 (s, CH), 161.87 (s, C=S)	[4]
IR	CHCl_3	2940 (C-H), 1450, 1380 cm^{-1}	[4]
Mass Spec (EI)	-	m/z 128 (M^+), 95, 42	[2]

Crystallographic Data

X-ray crystallography has confirmed the planar structure of the **1,3-Dimethylimidazole-2(3H)-thione** molecule.[\[5\]](#) The key crystal structure parameters are provided in Table 3.

Table 3: Crystallographic Data of **1,3-Dimethylimidazole-2(3H)-thione**

Parameter	Value	Reference
Crystal System	Orthorhombic	[5]
Space Group	Bmmb or Bm2 ₁ b	[5]
Cell Dimensions	$a = 8.475 \text{ \AA}$, $b = 6.826 \text{ \AA}$, $c = 11.206 \text{ \AA}$	[5]

Chemical Reactivity and Stability

1,3-Dimethylimidazole-2(3H)-thione exhibits notable stability and is remarkably resistant to desulfurization compared to similar compounds like tetramethylthiourea.[\[4\]](#) Its reactivity is primarily centered around the thione group. The compound is known to undergo oxidation reactions. For instance, treatment with hydrogen peroxide in methanol results in the formation

of 1,3-dimethylimidazolium picrate and sulfate ions.[\[6\]](#) The sulfur atom also allows for the formation of charge-transfer complexes, for example with diiodine.

Experimental Protocols

The following are detailed procedures for the synthesis of **1,3-Dimethylimidazole-2(3H)-thione** and its precursor, 1,3-dimethylimidazolium iodide.

Synthesis of 1,3-Dimethylimidazolium Iodide

This precursor can be conveniently prepared from 1-methylimidazole and iodomethane.[\[4\]](#)

Materials:

- 1-methylimidazole (1.0 mol, 82.1 g)
- Iodomethane (1.01 mol, 143.0 g)
- Anhydrous methylene chloride (275 mL)

Procedure:

- In a 500-mL three-necked, round-bottomed flask equipped with a dropping funnel, thermometer, water-cooled condenser, and magnetic stirrer, charge 200 mL of anhydrous methylene chloride and 82.1 g of 1-methylimidazole.
- Cool the solution to 5°C.
- Add a solution of 143.0 g of iodomethane in 75 mL of anhydrous methylene chloride dropwise over a 30-minute period, maintaining the temperature at 5°C.
- After the addition is complete, remove the cooling bath and stir the reaction mixture for 30 minutes at room temperature.
- Remove the methylene chloride on a rotary evaporator to yield 1,3-dimethylimidazolium iodide.

Expected Yield: 95-97%[\[4\]](#)

Synthesis of 1,3-Dimethylimidazole-2(3H)-thione

A reliable method for the synthesis of the title compound has been published in *Organic Syntheses*.^[4]

Materials:

- 1,3-dimethylimidazolium iodide (0.20 mol, 44.8 g)
- Anhydrous potassium carbonate (0.25 mol, 35.0 g)
- Sulfur (precipitated, 0.20 mol, 6.5 g)
- Methanol (300 mL)
- Dichloromethane (80 mL)
- Celite

Procedure:

- In a dry, 500-mL, round-bottomed flask equipped with a magnetic stirrer and a drying tube, place 44.8 g of 1,3-dimethylimidazolium iodide, 35.0 g of anhydrous potassium carbonate, 6.5 g of sulfur, and 300 mL of methanol.
- Stir the mixture for 40 hours at room temperature.
- Filter the cloudy yellow mixture through a pad of Celite and wash the filter cake with 80 mL of dichloromethane.
- Evaporate the combined mother liquor and wash to dryness on a rotary evaporator.
- Dissolve the resulting orange residue in 500 mL of hot water and filter the hot solution to remove insoluble impurities.
- Reheat the aqueous filtrate and allow the product to crystallize on cooling.
- Collect the white needles by filtration, wash with 50 mL of cold water, and air dry for 1 hour.

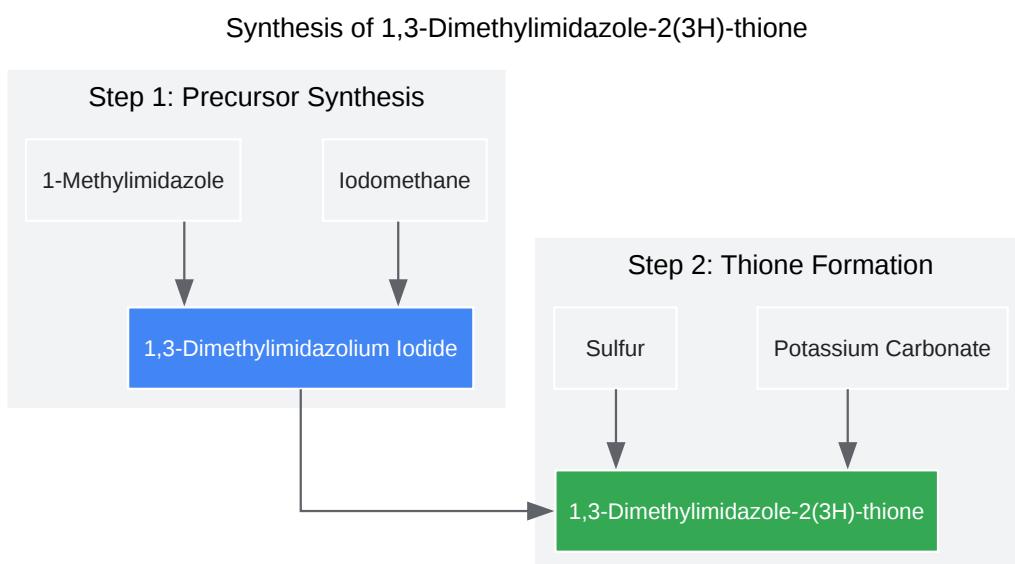
- Concentrate the mother liquor to yield a second crop of crystals.

Expected Yield: 58-62%^[4]

Visualizations

Synthesis Workflow

The following diagram illustrates the two-step synthesis of **1,3-Dimethylimidazole-2(3H)-thione** from 1-methylimidazole.



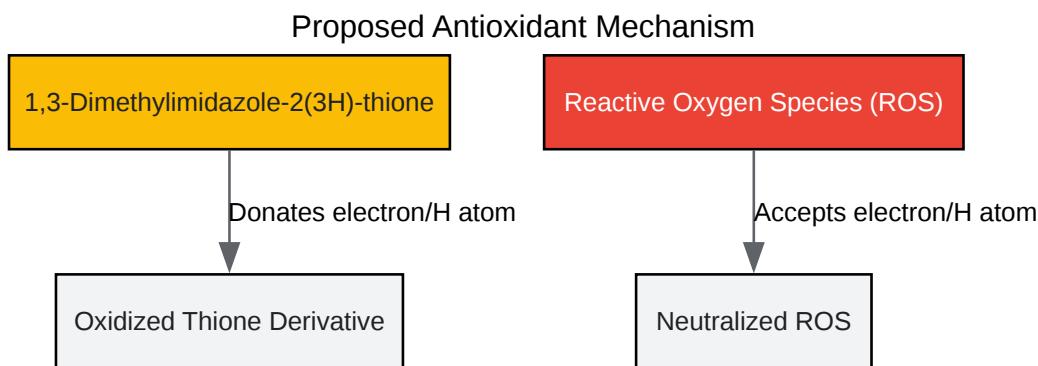
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Caption: Workflow for the synthesis of **1,3-Dimethylimidazole-2(3H)-thione**.

Chemical Reactions and Potential Biological Interactions

While direct evidence for the involvement of **1,3-Dimethylimidazole-2(3H)-thione** in specific signaling pathways is limited, its antioxidant properties and the known activities of related imidazole-2-thione derivatives suggest potential biological relevance.

Imidazole-2-thiones have demonstrated antioxidant properties.^[4] This activity is likely due to their ability to scavenge free radicals, a process that is fundamental in mitigating oxidative stress.

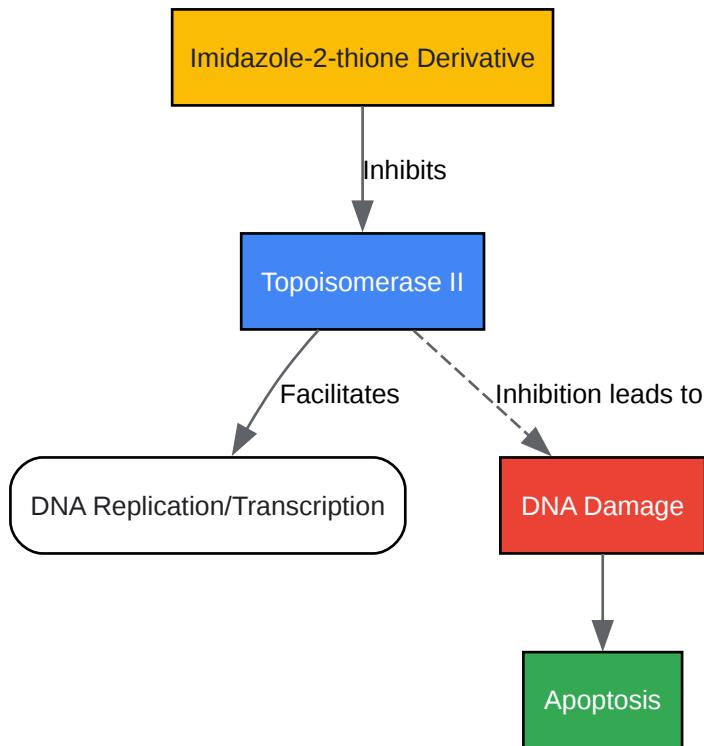


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Caption: Generalized antioxidant mechanism of **1,3-Dimethylimidazole-2(3H)-thione**.

Recent studies have shown that certain imidazole-2-thione derivatives can act as dual DNA intercalators and topoisomerase II inhibitors, leading to apoptosis in cancer cells.^{[7][8]} This suggests a potential avenue for the development of novel anticancer agents based on this scaffold. Topoisomerase II plays a crucial role in DNA replication and transcription by managing DNA topology. Its inhibition leads to DNA damage and ultimately cell death.

Hypothetical Signaling Pathway: Topoisomerase II Inhibition

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Caption: Proposed mechanism of action for imidazole-2-thione derivatives as Topoisomerase II inhibitors.

Conclusion

1,3-Dimethylimidazole-2(3H)-thione is a well-characterized compound with established physical and chemical properties and a reliable synthetic route. While its direct applications in drug development are still under exploration, its antioxidant properties and the demonstrated anticancer activity of related imidazole-2-thione derivatives highlight its potential as a valuable scaffold for the design of new therapeutic agents. Further research into its biological activities and interactions with cellular signaling pathways is warranted to fully elucidate its therapeutic potential.

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